

Technical Whitepaper: 2-Allyl-4-bromophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Allyl-4-bromophenol

CAS No.: 13997-74-5

Cat. No.: B1295730

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Structural Identity, Synthetic Architecture, and Pharmacophore Applications

Executive Summary

This guide provides a comprehensive technical analysis of **2-Allyl-4-bromophenol**, a critical intermediate in the synthesis of dihydrobenzofurans and other heterocyclic pharmacophores. While often simplified in catalogs, the molecule represents a classic study in regioselective functionalization via the Claisen rearrangement. This document details its IUPAC nomenclature, industrial-standard synthesis protocols, spectroscopic validation, and downstream utility in drug discovery.

Part 1: Nomenclature and Structural Identity

Precise nomenclature is the bedrock of chemical reproducibility. While "**2-Allyl-4-bromophenol**" is the common trade name, the rigorous IUPAC designation follows the priority rules where the hydroxyl group defines the parent structure (phenol).

Identifier Type	Designation	Notes
IUPAC Name	4-Bromo-2-(prop-2-en-1-yl)phenol	Preferred IUPAC Name (PIN). [1] "Allyl" is retained but systematic naming uses prop-2-en-1-yl.
CAS Registry Number	13997-74-5	Unique numerical identifier for database retrieval.[1]
Molecular Formula		MW: 213.07 g/mol
SMILES	<chem>OC1=C(CC=C)C=C(Br)C=C1</chem>	Machine-readable string for chemoinformatics.[1][2][3]

Structural Analysis: The molecule features a 1,2,4-trisubstituted benzene ring. The ortho positioning of the allyl group relative to the hydroxyl is chemically significant; it indicates the molecule is likely the product of a [3,3]-sigmatropic rearrangement (Claisen) rather than direct electrophilic aromatic substitution, which would typically favor para selectivity or poly-substitution.

Part 2: Synthetic Architecture & Experimental Protocol

The most robust route to high-purity **2-Allyl-4-bromophenol** is the Claisen Rearrangement of 4-bromophenyl allyl ether. Direct allylation of 4-bromophenol is discouraged due to poor regioselectivity (C-alkylation vs O-alkylation mixtures).

Phase 1: Precursor Synthesis (Williamson Ether Synthesis)

Objective: Synthesize 4-bromophenyl allyl ether.

- Reagents: 4-Bromophenol (1.0 eq), Allyl bromide (1.2 eq), Potassium Carbonate (, 2.0 eq).
- Solvent: Acetone (reagent grade) or Acetonitrile.
- Protocol:

- Dissolve 4-bromophenol in acetone.
- Add anhydrous
to deprotonate the phenol (formation of phenoxide).
- Add allyl bromide dropwise to control exotherm.
- Reflux for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1).
- Workup: Filter inorganic salts, concentrate filtrate, and wash with NaOH (to remove unreacted phenol).

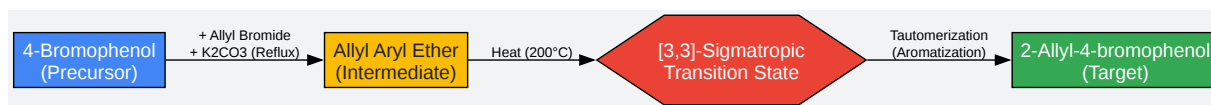
Phase 2: Thermodynamic Rearrangement (The Claisen Step)

Objective: Convert the ether to the ortho-allyl phenol.

- Reagents: 4-Bromophenyl allyl ether (neat) or in high-boiling solvent (N,N-dimethylaniline).
- Mechanism: Concerted [3,3]-sigmatropic rearrangement followed by tautomerization.
- Protocol:
 - Heat the ether precursor to 190°C–200°C under Argon atmosphere.
 - Critical Control Point: The reaction is exothermic. If running neat (solvent-free), ensure rigorous temperature control to prevent polymerization.
 - Duration: 4–12 hours.
 - Purification: Vacuum distillation or Column Chromatography (Silica gel, Hexane:EtOAc gradient).

Mechanistic Visualization

The following diagram illustrates the transformation logic, highlighting the concerted transition state that guarantees ortho regiochemistry.



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Figure 1: Synthetic pathway via Williamson Ether Synthesis followed by Claisen Rearrangement.[1]

Part 3: Structural Characterization (Quality Control)

Validation of the synthesized compound requires confirming the presence of the allyl group and the specific substitution pattern on the aromatic ring.

Diagnostic NMR Signals

The following table outlines the expected

-NMR shifts (in

) that confirm the structure.

Moiety	Proton Type	Approx. ^[1] ^[4] ^[5] Shift (ppm)	Multiplicity	Diagnostic Value
Allyl	(Benzylic)	3.3 – 3.4	Doublet ()	Connects allyl to ring.
Allyl	(Terminal)	5.0 – 5.2	Multiplet ()	Distinctive alkene termini.
Allyl	(Internal)	5.9 – 6.0	Multiplet ()	Vinyl proton; coupling to both groups.
Phenol		5.0 – 5.5	Singlet (, broad)	Exchangeable with .
Aromatic	(Ortho to OH)	~6.7	Doublet ()	Shielded by OH group.
Aromatic		7.1 – 7.3	Multiplet	Deshielded by Bromine.

Interpretation: The loss of the O-methylene signal (usually ~4.5 ppm in the ether precursor) and the appearance of the C-methylene signal (~3.35 ppm) is the primary indicator that the rearrangement was successful [1].

Part 4: Applications in Pharmacophore Development

2-Allyl-4-bromophenol is not merely an end-product; it is a "privileged scaffold" for generating oxygen heterocycles.

1. Dihydrobenzofuran Synthesis

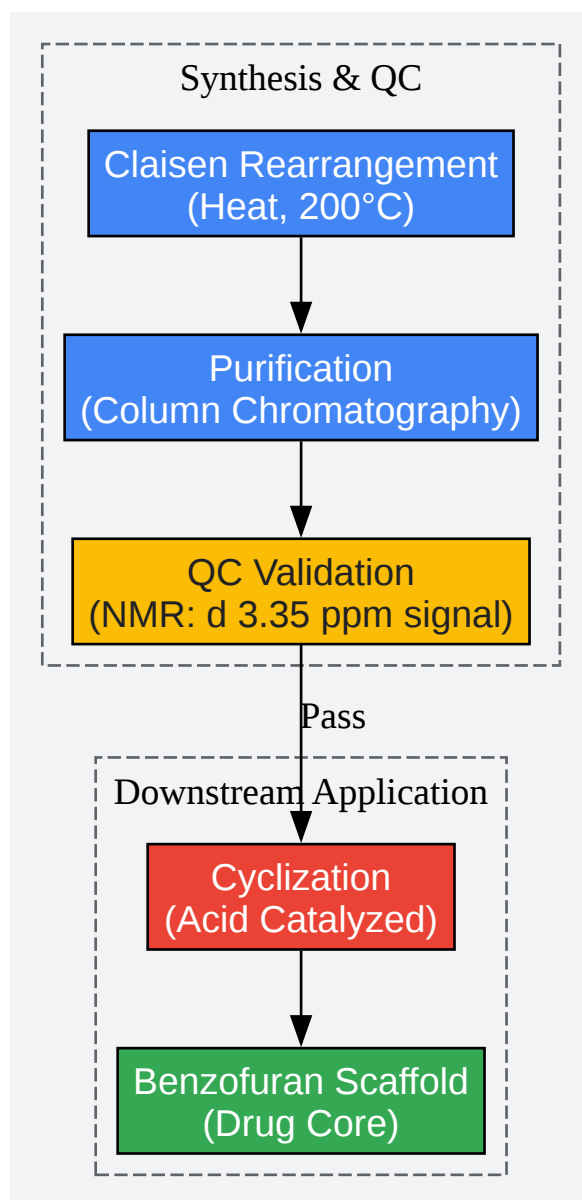
The primary application in drug discovery is the cyclization to 5-bromo-2-methyl-2,3-dihydrobenzofuran.

- Method: Treatment with Lewis acids or hydroboration/oxidation sequences.
- Relevance: Benzofuran derivatives possess significant biological activities, including anti-arrhythmic (e.g., Amiodarone analogs) and antimicrobial properties.

2. Palladium-Catalyzed Cross-Coupling

The bromine atom at the C4 position serves as a handle for Suzuki-Miyaura or Buchwald-Hartwig couplings, allowing medicinal chemists to extend the carbon skeleton after establishing the allyl-phenol core.

Workflow: From Reactant to Validated Scaffold



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Figure 2: Operational workflow from synthesis to pharmacophore generation.

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- To cite this document: BenchChem. [Technical Whitepaper: 2-Allyl-4-bromophenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295730/docs#technical-whitepaper-2-allyl-4-bromophenol\]](https://www.benchchem.com/product/b1295730/docs#technical-whitepaper-2-allyl-4-bromophenol)

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